

An In-depth Technical Guide to 4-Methylhexanenitrile

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Compound of Interest

Compound Name: 4-Methylhexanenitrile

Cat. No.: B13613007

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Methylhexanenitrile**, including its chemical identifiers, physicochemical properties, and general procedural workflows relevant to its synthesis and safety assessment. This document is intended to serve as a foundational resource for professionals in research and development.

Chemical Identification

The compound is identified by the following systematic name and registration number.

Identifier	Value	Reference
IUPAC Name	4-methylhexanenitrile	[1] [2]
CAS Number	69248-32-4	[1] [2]

Physicochemical Properties

A summary of the key computed physicochemical properties of **4-Methylhexanenitrile** is presented below. These properties are crucial for understanding its behavior in various experimental and biological systems.

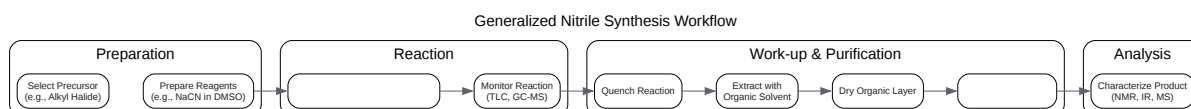
Property	Value	Reference
Molecular Formula	C ₇ H ₁₃ N	[1][2]
Molecular Weight	111.18 g/mol	[1][2]
Topological Polar Surface Area (TPSA)	23.79 Å ²	[3]
LogP (Octanol-Water Partition Coefficient)	2.33628	[3]
Hydrogen Bond Acceptors	1	[3]
Hydrogen Bond Donors	0	[3]
Rotatable Bonds	3	[3]

Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **4-Methylhexanenitrile** are not readily available in the cited literature, a generalized workflow for the synthesis of related nitrile compounds can be conceptualized. The following section outlines a logical workflow for such a synthesis and a general protocol for safety and handling.

3.1. Generalized Synthesis Workflow

The synthesis of nitriles often involves the reaction of a suitable precursor with a cyanide-containing reagent. The diagram below illustrates a generalized workflow for the preparation of a nitrile compound, which can be adapted for **4-Methylhexanenitrile**.



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A generalized workflow for the synthesis of nitrile compounds.

3.2. Safety and Handling

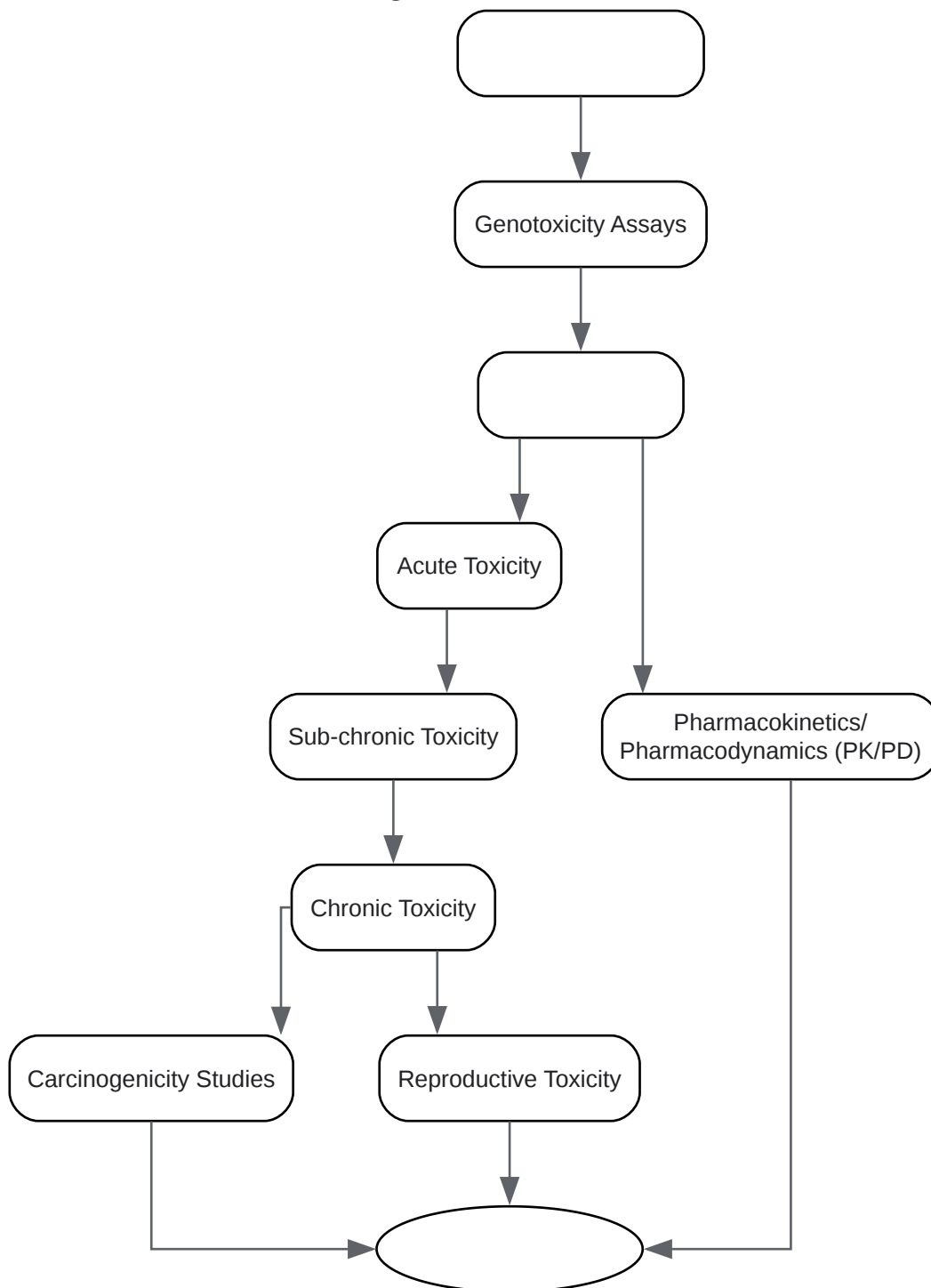
Proper safety precautions are essential when handling chemical compounds. The following protocol outlines general safety and handling procedures.

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.[4]
- Ventilation: Use only in a well-ventilated area or under a chemical fume hood.[4][5]
- Handling: Avoid contact with skin, eyes, and clothing. Do not breathe dust/fume/gas/mist/vapors/spray. Wash hands thoroughly after handling.[4][5]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[5]
- Disposal: Dispose of contents/container to an approved waste disposal plant.[5]

Toxicological Assessment Workflow

As there is no specific information on signaling pathways involving **4-Methylhexanenitrile**, a logical workflow for the general toxicological assessment of a chemical compound is provided below. This is a critical process in drug development and chemical safety.

General Toxicological Assessment Workflow



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A logical workflow for the toxicological assessment of a chemical.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Methylhexanenitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13613007#iupac-name-and-cas-number-for-4-methylhexanenitrile]

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